

In-Depth Technical Guide: Thermal Stability and Decomposition of TINUVIN®-1130

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Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and decomposition profile of TINUVIN®-1130, a widely utilized liquid benzotriazole UV absorber. Understanding the thermal characteristics of this light stabilizer is critical for its effective application in various formulations, ensuring stability during processing and end-use.

Thermal Decomposition Profile

TINUVIN®-1130 is characterized by its high thermal stability, a crucial attribute for applications involving elevated processing temperatures.^{[1][2][3][4]} The thermal decomposition of TINUVIN®-1130 generally initiates at temperatures above 250 °C.^[5]

Quantitative Thermal Analysis Data

While a detailed, publicly available thermogravimetric analysis (TGA) curve for TINUVIN®-1130 is limited, the available data from safety data sheets and technical literature provides a strong indication of its thermal robustness. The following table summarizes the key thermal decomposition data for TINUVIN®-1130.

Thermal Parameter	Value	Reference
Thermal Decomposition	> 250 °C	^[5]

It is important to note that the exact decomposition profile can be influenced by the experimental conditions of the thermogravimetric analysis, such as the heating rate and the surrounding atmosphere.

Experimental Protocol: Thermogravimetric Analysis (TGA)

While specific experimental protocols for TINUVIN®-1130 are not extensively published, a general methodology for conducting TGA on liquid chemical substances can be outlined as follows. This protocol is designed to determine the thermal stability and decomposition characteristics of a sample.

Objective: To determine the temperature at which TINUVIN®-1130 begins to decompose and to characterize its weight loss as a function of temperature.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Analytical balance
- Sample pans (typically aluminum or platinum)
- Inert gas supply (e.g., Nitrogen)
- Oxidative gas supply (e.g., Air or Oxygen)

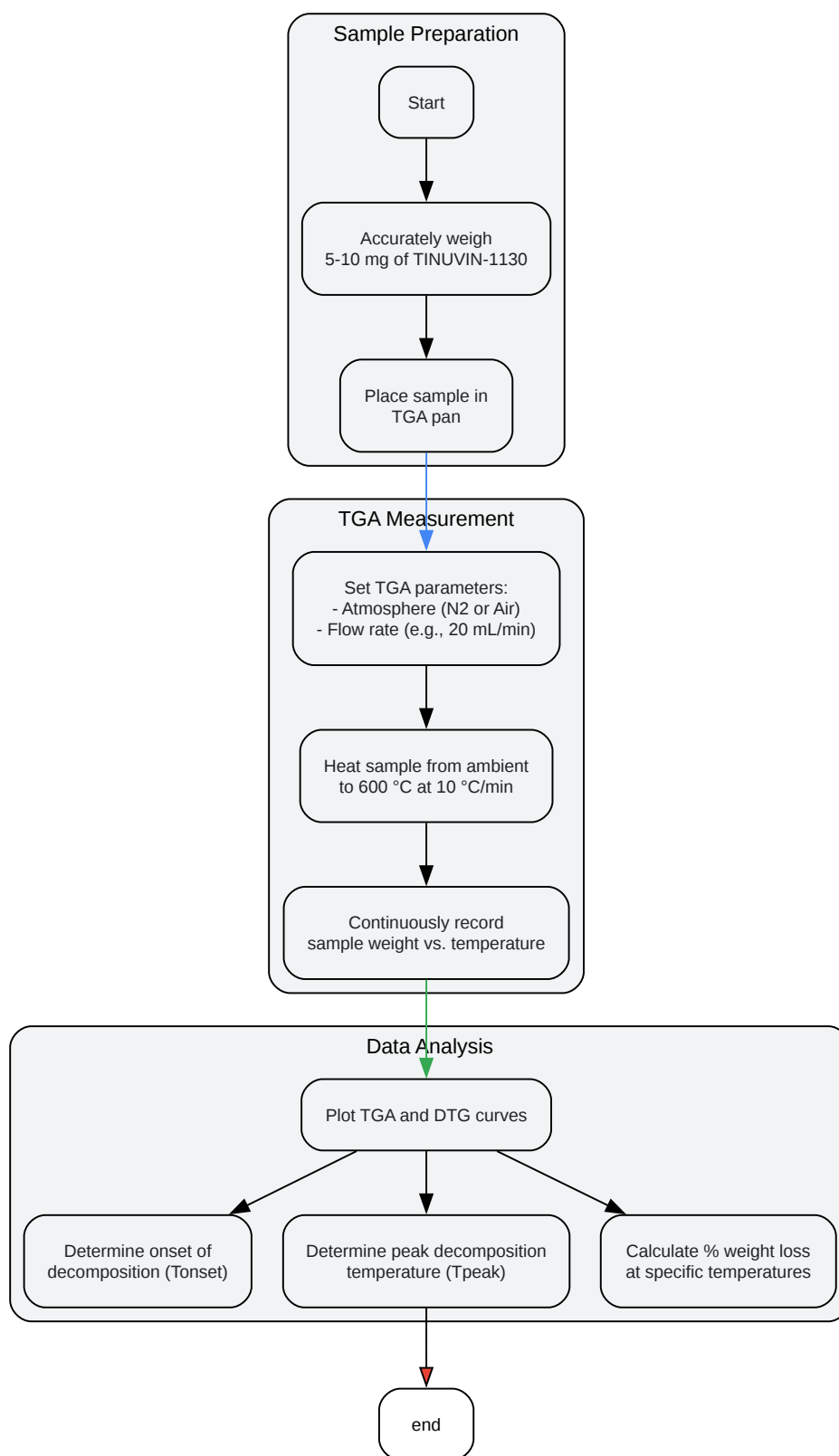
Procedure:

- **Sample Preparation:** An accurately weighed sample of TINUVIN®-1130 (typically 5-10 mg) is placed into a clean, tared TGA sample pan.
- **Instrument Setup:** The TGA instrument is calibrated according to the manufacturer's instructions. The desired atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions) is set at a constant flow rate (e.g., 20-50 mL/min).

- **Thermal Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600 °C) at a controlled, linear heating rate (e.g., 10 °C/min).
- **Data Acquisition:** The weight of the sample is continuously monitored and recorded as a function of temperature.
- **Data Analysis:** The resulting TGA curve (weight % vs. temperature) is analyzed to determine key thermal events, including the onset temperature of decomposition, the peak decomposition temperature (from the derivative of the TGA curve, DTG), and the percentage of weight loss at various temperatures.

Visualization of Thermal Analysis Workflow

The following diagram illustrates a typical workflow for the thermal analysis of a liquid UV absorber like TINUVIN®-1130.



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Caption: Workflow for Thermogravimetric Analysis of **TINUVIN-1130**.

This structured approach ensures reproducible and accurate characterization of the thermal properties of TINUVIN®-1130, providing essential data for its successful implementation in various applications.

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